

safe handling and storage procedures for 3-Chlorobenzotrichloride

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Compound of Interest

Compound Name: 3-Chlorobenzotrichloride

Cat. No.: B052308

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Technical Support Center: 3-Chlorobenzotrichloride

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of **3-Chlorobenzotrichloride**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **3-Chlorobenzotrichloride**?

A1: **3-Chlorobenzotrichloride** is a hazardous chemical. It is harmful if swallowed or in contact with skin, causes severe skin burns and eye damage, and may cause respiratory irritation.^[1] It is also suspected of causing cancer and may damage fertility or the unborn child.^[1]

Q2: What personal protective equipment (PPE) is required when handling this chemical?

A2: When handling **3-Chlorobenzotrichloride**, it is crucial to wear appropriate personal protective equipment. This includes chemical-resistant gloves, protective clothing to prevent skin exposure, and eye/face protection such as goggles or a face shield.^{[1][2][3]} A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation is experienced.^[2]

Q3: What are the proper storage conditions for **3-Chlorobenzotrichloride**?

A3: Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][4] It should be stored locked up and away from incompatible materials such as strong oxidizing agents.[1][2] Some sources recommend refrigeration.[5]

Q4: What should I do in case of a spill?

A4: In the event of a spill, you should first ensure the area is well-ventilated and remove all sources of ignition.[6] Wear appropriate PPE, including a respirator.[2] Absorb the spill with an inert material (e.g., sand, silica gel) and collect it into a suitable, closed container for disposal.[6]

Q5: What are the first-aid procedures for exposure to **3-Chlorobenzotrichloride**?

A5:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids, and seek medical attention.[2][7]
- Skin Contact: Immediately wash off with plenty of soap and water for at least 15 minutes and get medical attention.[2] Remove contaminated clothing and wash it before reuse.[1]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[2]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and get immediate medical attention.[1][2]

Quantitative Data

Property	Value	Source
Physical State	Liquid	[2]
Appearance	Clear, colorless to yellowish	[2]
Molecular Formula	C7H4Cl4	[5]
Molecular Weight	229.92 g/mol	[5]
Boiling Point	255 °C (491 °F) at 760 mmHg	[5]
Melting Point	0.6 °C (33.1 °F)	[5]
Flash Point	101.9 °C (215.4 °F)	[5]
Density	1.505 g/cm ³	[5]
Vapor Pressure	0.0268 mmHg at 25 °C	[5]
Solubility	Slightly soluble in Chloroform and Methanol	[5]
Threshold Limit Value (TLV) - Ceiling (for Benzotrichloride)	0.1 ppm	[8][9]

Note: The TLV provided is for the related compound Benzotrichloride, as specific exposure limits for **3-Chlorobenzotrichloride** are not readily available. It is recommended to handle **3-Chlorobenzotrichloride** with the same level of caution.

Experimental Protocols

Standard Handling Protocol

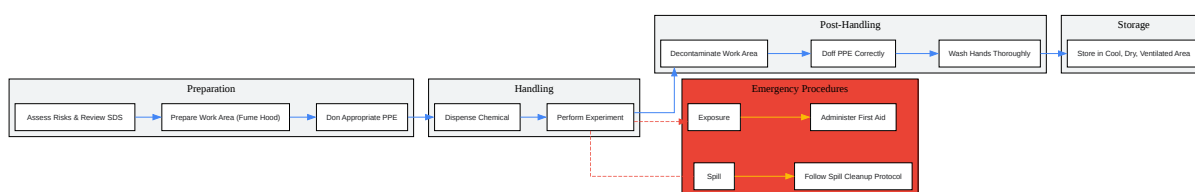
- Preparation: Before handling, ensure that a safety shower and eyewash station are readily accessible.[1] The work area, preferably a chemical fume hood, must be well-ventilated.[1]
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves (e.g., nitrile), a lab coat, and chemical safety goggles. If there is a risk of splashing, a face shield should also be worn.

- **Dispensing:** Use a calibrated pipette or a similar dispensing tool to handle the liquid. Avoid mouth pipetting.
- **Heating:** If heating is required, use a well-controlled heating mantle or water bath. Avoid open flames.
- **Post-Handling:** After handling, wash hands thoroughly with soap and water. Clean the work area and any equipment used.

Storage Protocol

- **Container:** Keep the chemical in its original, tightly sealed container.[\[2\]](#)
- **Location:** Store in a cool, dry, and well-ventilated area designated for hazardous chemicals. [\[2\]](#) The storage area should be locked to restrict access.[\[1\]](#)
- **Segregation:** Store away from incompatible materials, particularly strong oxidizing agents.[\[2\]](#)
- **Labeling:** Ensure the container is clearly labeled with the chemical name and all relevant hazard warnings.

Workflow and Safety Relationships



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Caption: Safe handling and storage workflow for **3-Chlorobenzotrichloride**.

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References

- 1. cdn.chemservice.com [cdn.chemservice.com]
- 2. fishersci.com [fishersci.com]
- 3. assets.thermofisher.com [assets.thermofisher.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. 3-Chlorobenzotrichloride | [lookchem](https://lookchem.com) [lookchem.com]
- 6. louisville.edu [louisville.edu]
- 7. fishersci.com [fishersci.com]
- 8. BENZOTRICHLORIDE | Occupational Safety and Health Administration [osha.gov]
- 9. Benzotrichloride | C₆H₅CCl₃ | CID 7367 - PubChem [pubchem.ncbi.nlm.nih.gov]
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Phone: (601) 213-4426
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